

Revolutionizing Ceftazidime Bioanalysis: A Comparative Guide to Quantification Using Ceftazidime-d5

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Compound of Interest

Compound Name: Ceftazidime-d5

Cat. No.: B15555147

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In the landscape of pharmaceutical research and clinical drug development, the precise and accurate quantification of therapeutic agents is paramount. For the third-generation cephalosporin antibiotic Ceftazidime, a cornerstone in treating severe bacterial infections, robust bioanalytical methods are crucial for pharmacokinetic, pharmacodynamic, and toxicokinetic studies. This guide provides a comprehensive comparison of the linearity, precision, and accuracy of Ceftazidime quantification utilizing its deuterated stable isotope, **Ceftazidime-d5**, as an internal standard, benchmarked against other analytical methodologies.

The use of a stable isotope-labeled internal standard, such as **Ceftazidime-d5**, in conjunction with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is considered the gold standard for bioanalysis. This is due to its ability to compensate for variability in sample preparation and matrix effects, thereby ensuring the highest levels of accuracy and precision.

Performance of Ceftazidime Quantification with Ceftazidime-d5

A validated LC-MS/MS method for the simultaneous determination of Ceftazidime and Avibactam in human plasma and cerebrospinal fluid utilized **Ceftazidime-d5** as the internal

standard for Ceftazidime. The performance of this method underscores its reliability for clinical and research applications.[\[1\]](#)

Table 1: Linearity, Precision, and Accuracy Data for Ceftazidime Quantification using **Ceftazidime-d5** Internal Standard[\[1\]](#)

Parameter	Matrix	Performance Metric	Value
Linearity	Plasma	Calibration Curve Range	1 - 100 µg/mL
Cerebrospinal Fluid	Calibration Curve Range	0.4 - 16 µg/mL	
Accuracy	Plasma & CSF	Bias	89.5% - 108.5%
Precision	Plasma & CSF	Within- and Between-Batch %RSD	< 15%

Comparative Analysis with Alternative Quantification Methods

While the **Ceftazidime-d5** internal standard method with LC-MS/MS offers superior performance, various other methods have been developed and validated for Ceftazidime quantification. These alternatives, which include LC-MS/MS with different internal standards and High-Performance Liquid Chromatography (HPLC) with UV detection, present different balances of sensitivity, specificity, and complexity.

Table 2: Comparison of Linearity in Ceftazidime Quantification Methods

Method	Internal Standard	Matrix	Linearity Range	Correlation Coefficient (r ²)
LC-MS/MS[1]	Ceftazidime-d5	Plasma	1 - 100 µg/mL	Not explicitly stated, but described as "good linearity"
UPLC-MS/MS[2] [3]	Cefotaxime	Human Plasma	0.58 - 160 mg/L	Not explicitly stated, but described as linear
LC-MS/MS[4][5]	Cefdinir	Rat Plasma	0.05 - 50 µg/mL	Not explicitly stated
HPLC-UV[6]	Not specified	Serum and Urine	0.3 - 500 µg/mL	0.999
HPLC-UV[7]	Not specified	Plasma	1 - 200 µg/mL	"Excellent linear relationship"
Infrared Spectroscopy[8]	Not applicable	Powder for Injection	0.5 - 7.0 mg	Not explicitly stated

Table 3: Comparison of Precision and Accuracy in Ceftazidime Quantification Methods

Method	Internal Standard	Matrix	Precision (%RSD)	Accuracy (%Bias or %Recovery)
LC-MS/MS[1]	Ceftazidime-d5	Plasma & CSF	< 15% (within- and between- batch)	89.5% - 108.5%
UPLC-MS/MS[2][3]	Cefotaxime	Human Plasma	< 9.8%	< 8.4%
LC-MS/MS[4][5]	Cefdinir	Rat Plasma	5% - 9% (interday)	Within 8% (interday)
Infrared Spectroscopy[8]	Not applicable	Powder for Injection	Not explicitly stated	Mean recovery: 98.98% $\pm$ 0.70%
RP-HPLC	Not applicable	Pharmaceutical Dosage Form	< 2%	100.51% (mean recovery)

Experimental Protocols

Protocol for Ceftazidime Quantification using LC-MS/MS with Ceftazidime-d5[1]

This method is designed for the simultaneous determination of Ceftazidime and Avibactam in human plasma and cerebrospinal fluid.

- Sample Preparation: Analytes are extracted from plasma and cerebrospinal fluid via simple protein precipitation using acetonitrile.
- Internal Standard: **Ceftazidime-d5** is used as the internal standard for Ceftazidime.
- Chromatographic Separation:
 - Column: Reversed-phase HSS T3 column (5.0 μ m, 4.6 $\times$ 100 mm).
 - Analysis Time: 5 minutes.

- Elution: Ceftazidime elutes at 2.15 minutes.
- Mass Spectrometry:
 - Ionization Mode: Positive ion mode for Ceftazidime and **Ceftazidime-d5**.
 - Analysis Mode: Multi-reaction monitoring (MRM).
 - MRM Transitions:
 - Ceftazidime: m/z 547.2 → 468.1
 - **Ceftazidime-d5**: m/z 552.3 → 468.1

Alternative Protocol: UPLC-MS/MS with Cefotaxime Internal Standard[2][3]

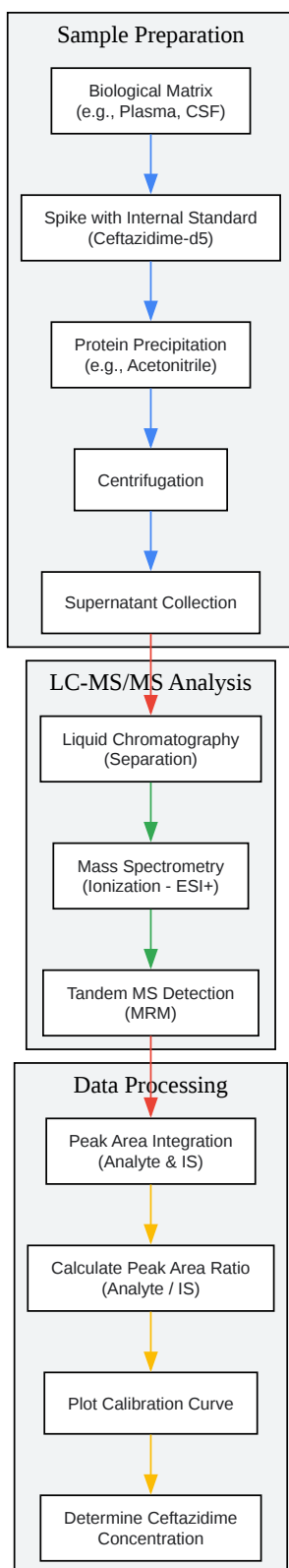
This method is for the quantification of Ceftazidime in human plasma.

- Sample Preparation: Extraction with acetonitrile and 1,2-dichloroethane.
- Internal Standard: Cefotaxime.
- Chromatographic Separation:
 - Column: Acquity UPLC BEH C18 (2.1 × 100 mm, 1.7 μm).
 - Mobile Phase: Water-acetonitrile linear gradient containing 0.1% formic acid.
 - Flow Rate: 0.4 mL/min.
- Mass Spectrometry:
 - Ionization Mode: Positive ion electrospray ionization (ESI).
 - Analysis Mode: Multiple reaction monitoring (MRM).
 - MRM Transitions:

- Ceftazidime: m/z 547.0 → 467.9 / 396.1
- Cefotaxime (IS): m/z 456.0 → 395.8 / 324.1

Visualizing the Workflow

The following diagram illustrates the typical experimental workflow for the quantification of Ceftazidime using an internal standard method with LC-MS/MS.



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